

physical and chemical properties of chromium(II) oxalate

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Compound of Interest

Compound Name: Chromium oxalate

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An In-depth Technical Guide to the Physical and Chemical Properties of Chromium(II) Oxalate
For Researchers, Scientists, and Drug Development Professionals

Introduction

Chromium(II) oxalate (CrC_2O_4) is an inorganic compound notable for its role as a potent reducing agent and its thermal decomposition characteristics.[1] As a member of the chromous salt family, it is recognized for its relative stability compared to other chromium(II) compounds, particularly in its hydrated forms.[1][2] This guide provides a comprehensive overview of the physical and chemical properties of chromium(II) oxalate, detailed experimental protocols for its synthesis and analysis, and visual representations of key processes and relationships to support research and development activities. The compound exists in anhydrous form as well as hydrated forms, most commonly as the dihydrate ($\text{CrC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$) and monohydrate ($\text{CrC}_2\text{O}_4 \cdot \text{H}_2\text{O}$).[3][4][5][6]

Physical Properties

Chromium(II) oxalate is typically a yellow-green powder or light green crystalline solid.[1][3][7] The majority of its documented properties pertain to its hydrated forms, which are more stable and commonly encountered.

Quantitative Physical Data

The key physical properties of anhydrous and hydrated chromium(II) oxalate are summarized below.

Property	Anhydrous Chromium(II) Oxalate	Chromium(II) Oxalate Monohydrate	Chromium(II) Oxalate Dihydrate
Molecular Formula	CrC_2O_4 [3]	$\text{C}_2\text{H}_2\text{CrO}_5$ [4]	$\text{C}_2\text{H}_6\text{CrO}_6$ [5]
Molar Mass	140.02 g/mol [3]	158.03 g/mol [4] [8]	178.06 g/mol [5]
Appearance	-	Yellow-Green Powder [1] [6]	Light Green Crystalline Product [3]
Density	2.461 g/cm ³ [3]	2.468 g/cm ³ [1] [4]	-

Solubility

The solubility of chromium(II) oxalate is a critical parameter for its application and synthesis.

- It is generally considered insoluble or sparingly soluble in cold water and alcohol.[\[1\]](#)[\[4\]](#)[\[9\]](#)
- Solubility increases in hot water and dilute acids.[\[1\]](#)
- One source reports a high solubility of 126 g/100 mL at 0 °C, which appears anomalous compared to other reports and should be treated with caution.[\[3\]](#)

Chemical Properties

The chemistry of chromium(II) oxalate is dominated by the reducing nature of the Cr^{2+} ion and its thermal decomposition behavior.

Quantitative Chemical Data

Property	Description
Magnetic Moment	4.65 B.M. (for the dihydrate), suggesting a high-spin octahedral coordination geometry without a Cr-Cr bond.[3]
Stability	The hydrated form is considered the most stable of the chromous salts and is not significantly oxidized by moist air.[1][2] However, the divalent chromium ion is generally unstable and prone to oxidation to the more stable trivalent state.[1]
Reactivity	Acts as an active reducing agent.[1] In acidic aqueous solutions, chromium(II) has been shown to reduce the oxalate ion to glycolate.[3]

Thermal Decomposition

The thermal decomposition of chromium(II) oxalate is a multi-stage process.

- Dehydration: The dihydrate form loses its water of crystallization to become anhydrous CrC_2O_4 when heated above 140 °C in an inert atmosphere.[3]
- Decomposition to Oxides: Upon further heating above 320 °C, the anhydrous compound decomposes into a mixture of chromium oxides.[3]
- Atmosphere Dependence: The decomposition pathway is simpler in an inert atmosphere like nitrogen, which can yield either the metal or a lower oxide.[10] In air, the process is more complex and typically results in the formation of higher oxides.[10]

Experimental Protocols

Detailed methodologies are crucial for the consistent synthesis and characterization of chromium(II) oxalate.

Synthesis of Chromium(II) Oxalate Dihydrate ($\text{CrC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$)

This protocol is adapted from the method described by Nikumbh et al.[3]

Materials:

- Chromium(II) sulfate pentahydrate ($\text{CrSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium oxalate ($\text{Na}_2\text{C}_2\text{O}_4$)
- Oxalic acid ($\text{H}_2\text{C}_2\text{O}_4$)
- Degassed deionized water

Procedure:

- Prepare a degassed aqueous solution by boiling deionized water and then cooling it under an inert atmosphere (e.g., nitrogen or argon).
- In the degassed water, dissolve chromium(II) sulfate pentahydrate.
- In a separate container, prepare a solution of sodium oxalate and oxalic acid in degassed water.
- Slowly add the oxalate solution to the chromium(II) sulfate solution with constant stirring under an inert atmosphere to prevent oxidation of the Cr(II) ion.
- A light green crystalline product, chromium(II) oxalate dihydrate, will precipitate.
- Filter the precipitate, wash it with degassed water, and dry it under vacuum.

Characterization by Thermogravimetric Analysis (TGA)

This general protocol is based on standard methods for analyzing the thermal decomposition of metal oxalates.[10]

Apparatus:

- Thermogravimetric Analyzer (TGA)
- Sample pans (e.g., alumina or platinum)

- High-purity nitrogen and/or air for purge gas

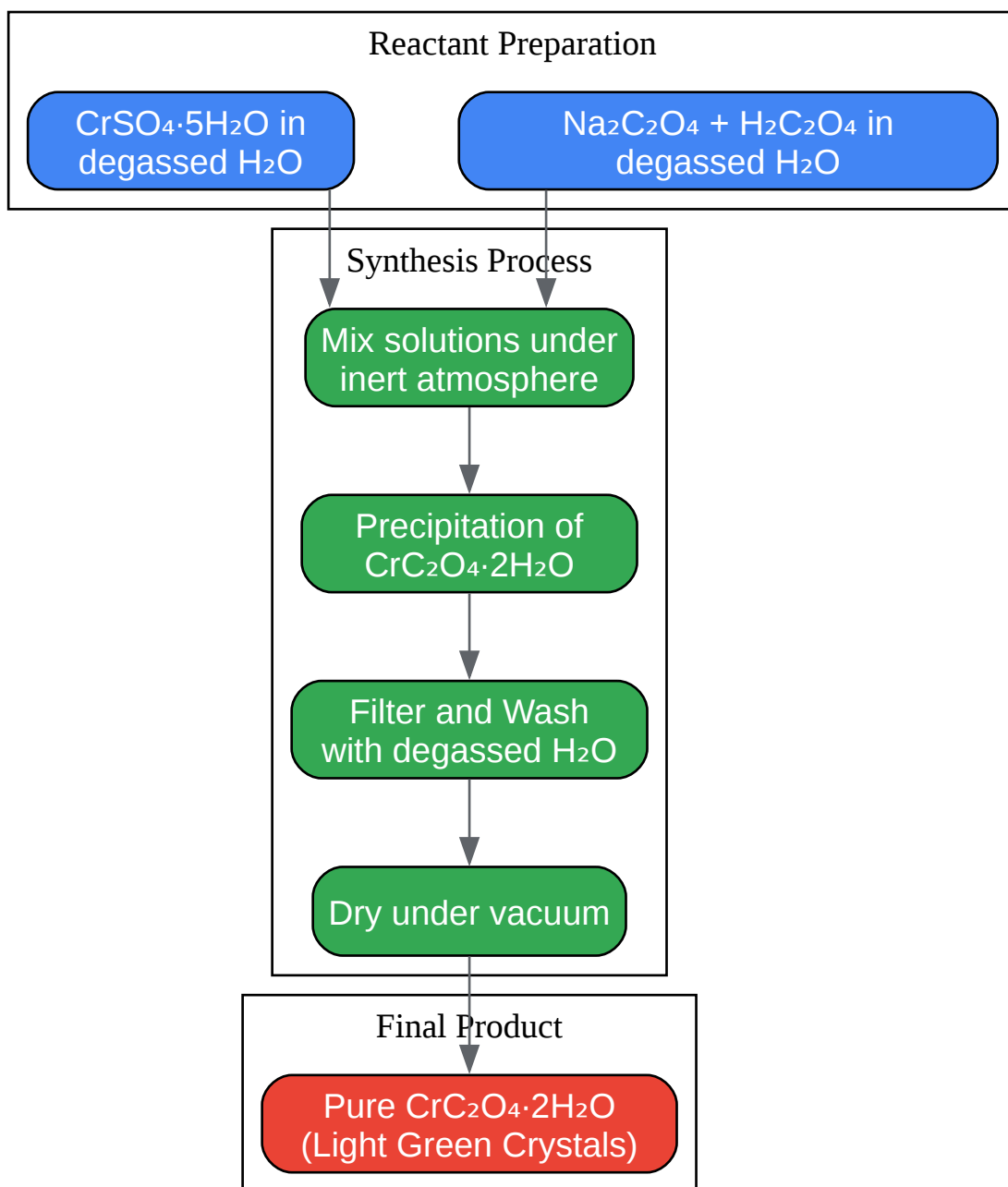
Procedure:

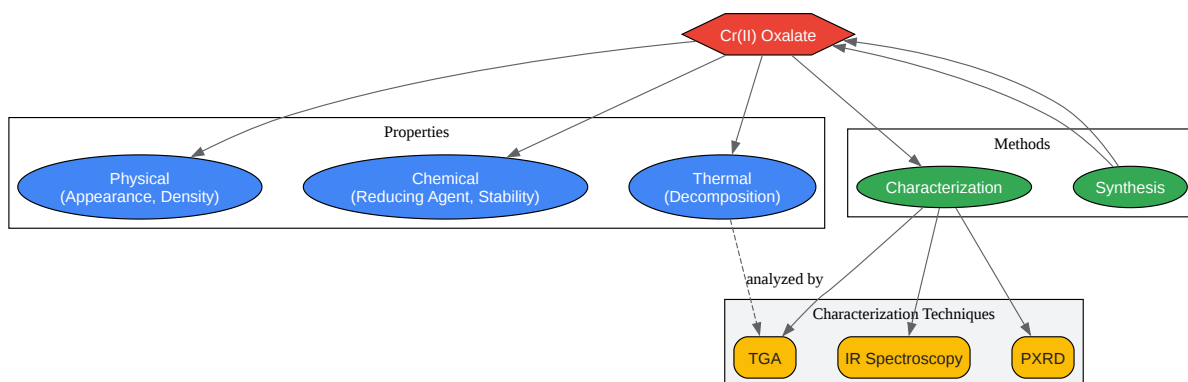
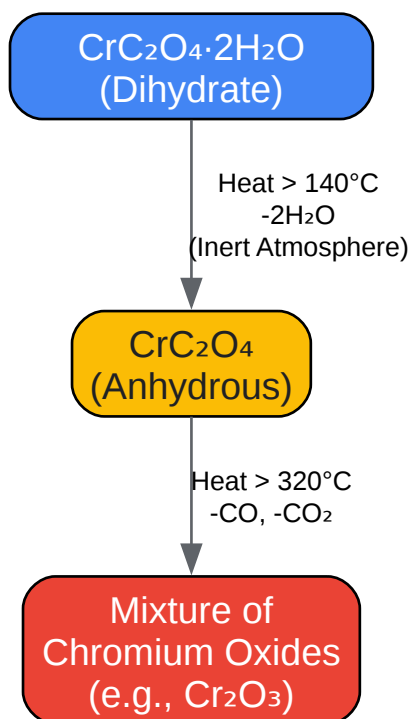
- Calibrate the TGA for temperature and mass according to the manufacturer's instructions.
- Place a small, accurately weighed sample (typically 5-10 mg) of chromium(II) oxalate dihydrate into a tared TGA sample pan.
- Place the sample pan in the TGA furnace.
- Purge the furnace with the desired atmosphere (e.g., nitrogen at a flow rate of 50-100 mL/min) for at least 30 minutes to ensure an inert environment.
- Heat the sample from ambient temperature to approximately 600 °C at a controlled rate (e.g., 10 °C/min).
- Record the mass loss as a function of temperature.
- Analyze the resulting TGA curve to identify the temperatures of dehydration (loss of H₂O) and decomposition (loss of CO and CO₂ to form chromium oxides).

Visualizations

Experimental Workflow and Logical Relationships

The following diagrams illustrate the synthesis workflow, thermal decomposition pathway, and the logical relationships between the properties and analysis of chromium(II) oxalate.





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References

- 1. Chromium(II) oxalate | C₂CrO₄ | CID 13147 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CHROMIUM (IC) OXALATE - Safety Data Sheet [chemicalbook.com]
- 3. Chromium(II) oxalate - Wikipedia [en.wikipedia.org]
- 4. chromium(II) oxalate monohydrate [chemister.ru]
- 5. Chromium(II) oxalate dihydrate | C₂H₆CrO₆ | CID 129692560 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Chromium (II) Oxalate Monohydrate, CrC₂O₄-H₂O [asia.matweb.com]
- 7. webqc.org [webqc.org]
- 8. Chromium(ous) oxalate [webbook.nist.gov]
- 9. americanelements.com [americanelements.com]
- 10. 488. The thermal decomposition of oxalates. Part II. Thermogravimetric analysis of various oxalates in air and in nitrogen - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
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